

# Aurora kinase-IN-1 potency against other Aurora kinase inhibitors

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**Compound Focus: Aurora kinase-IN-1**

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## Comparative Potency of Select Aurora Kinase Inhibitors

Inhibitor Name	Primary Target(s)	AURKA IC50 (nM)	AURKB IC50 (nM)	Key Characteristics & Clinical Status
<b>Alisertib (MLN8237)</b> [1]	AURKA (Selective)	<b>1.2</b>	396.5	Investigated in Phase II/III trials; induces mitotic arrest & apoptosis [1].
<b>Barasertib (AZD1152)</b> [1]	AURKB (Selective)	1,400	<b>&lt;0.001</b> (Ki)	Prodrug; Phase II studies in AML showed a 35.4% complete response rate [1].
<b>Danusertib (PHA-739358)</b> [1] [2]	Pan-Aurora	13	79	Inhibits AURKC (IC50 = 61 nM); has also shown activity against Abl, Ret, Trk-A, FGFR1 kinases [1] [2].
<b>AT9283</b> [1]	Pan-Aurora	~3 (52% inhib.)	~3 (58% inhib.)	Reported % inhibition at 3 nM; tested in Phase I/II trials [1].
<b>PF-03814735</b> [1]	Pan-Aurora	5	0.8	Reversible ATP-competitive inhibitor; evaluated in Phase I trials [1].

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AMG 900 [1]	Pan-Aurora	5	4	ATP-competitive inhibitor; noted for activity in multi-drug resistant cancer models [1].

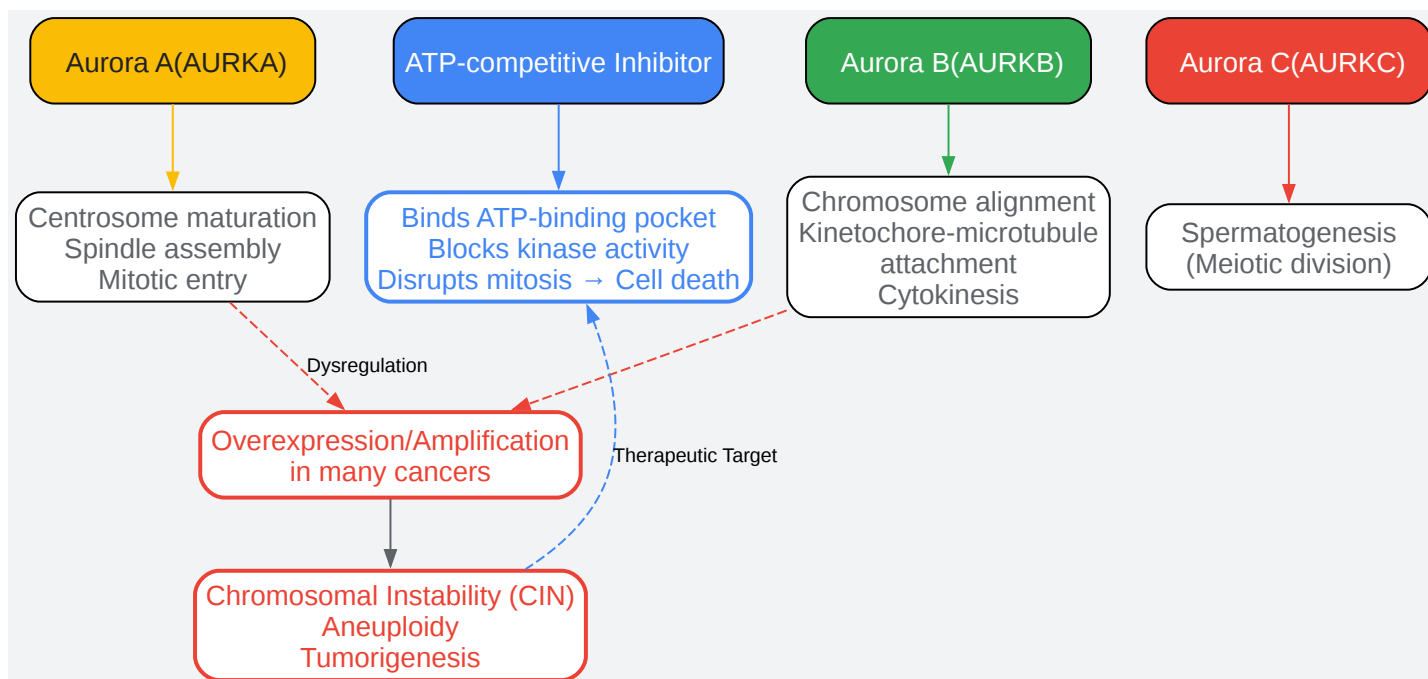
## Experimental Context for Potency Data

The IC50 values in the table are typically derived from **biochemical kinase assays**. Here is a generalized overview of the core methodology:

- **Objective:** To quantify a compound's potency by determining the concentration that inhibits 50% of the kinase's enzymatic activity.
- **General Protocol:**
  - **Recombinant Kinase:** A purified Aurora kinase (A, B, or C) is used.
  - **Reaction Mixture:** The kinase is incubated with ATP and a specific peptide or protein substrate.
  - **Detection Method:** Phosphorylation of the substrate is measured, often using techniques like:
    - **Radioactive Assays:** Using  $\gamma$ -<sup>32</sup>P-ATP and detecting incorporated radioactivity.
    - **Fluorescence/Luminescence Assays:** Using antibodies or sensors that detect phosphorylated products (e.g., ELISA, time-resolved fluorescence resonance energy transfer (TR-FRET)).
  - **Data Analysis:** The inhibitor's concentration is varied, and the resulting data is fitted to a dose-response curve to calculate the IC50 value [2].

## Aurora Kinase Signaling and Inhibitor Mechanism

Aurora kinases are serine/threonine kinases that play vital, distinct roles in cell division. Their dysregulation is a hallmark of many cancers, making them attractive therapeutic targets [3] [4]. The following diagram illustrates their primary functions and the mechanism of ATP-competitive inhibitors.



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## Research Recommendations for Aurora Kinase-IN-1

To build a complete comparison guide for "**Aurora kinase-IN-1**," you may find the following approaches helpful:

- **Refine Your Search:** Use precise identifiers. "**Aurora kinase-IN-1**" is likely a catalog name from a specific supplier (e.g., MedChemExpress, Cayman Chemical, Selleckchem). Searching with the supplier name and catalog code may yield the technical data sheet you need.
- **Consult Specialized Databases:** Search chemical and pharmacological databases like **PubChem**, **ChEMBL**, or **BindingDB** for the compound's molecular structure and associated bioactivity data.
- **Review Patent Literature:** The initial compound discovery is often detailed in patent applications. The search results indicated a relevant patent [5], and examining its full text could provide the primary experimental data for "**Aurora kinase-IN-1**."

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## References

1. Aurora Kinase Inhibitors: Current Status and Outlook - PMC [pmc.ncbi.nlm.nih.gov]
2. Aurora kinase inhibitors: Progress towards the clinic - PMC [pmc.ncbi.nlm.nih.gov]
3. Aurora kinases signaling in cancer: from molecular perception ... [pmc.ncbi.nlm.nih.gov]
4. Targeting AURKA in Cancer: molecular mechanisms and ... [molecular-cancer.biomedcentral.com]
5. 用于治疗多发性骨髓瘤的抗增殖化合物和第二活性剂 [patents.google.com]

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